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Application Notes and Protocols: Solubility of TS 155-2 in DMSO and Ethanol

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **TS 155-2** is a macrocyclic lactone, related to hygrolidin, produced by a species of Streptomyces.[1][2] It has been identified as an inhibitor of thrombin-induced calcium entry into cells.[1][2] The original patent for **TS 155-2** suggests potential hypotensive, anti-platelet, anti-ischemic, and anti-inflammatory activities.[1] A thorough understanding of its solubility in common laboratory solvents is crucial for the design and execution of in vitro and in vivo studies. This document provides a summary of the available solubility data for **TS 155-2** in dimethyl sulfoxide (DMSO) and ethanol, along with a detailed protocol for determining its quantitative solubility.

Data Presentation: Solubility of TS 155-2

While qualitative data indicates that **TS 155-2** is soluble in both DMSO and ethanol, specific quantitative solubility values are not readily available in the public domain. The following table summarizes the currently available information. Researchers are strongly encouraged to determine the quantitative solubility for their specific experimental conditions.



Compound	Solvent	Qualitative Solubility	Quantitative Solubility (mg/mL)
TS 155-2	Dimethyl Sulfoxide (DMSO)	Soluble	Data not available
TS 155-2	Ethanol	Soluble	Data not available

Experimental Protocols: Determination of TS 155-2 Solubility

The following protocol is a generalized method for determining the saturation solubility of a compound in a given solvent at a specific temperature. This can be adapted for determining the quantitative solubility of **TS 155-2** in both DMSO and ethanol.

Objective: To determine the saturation solubility of **TS 155-2** in DMSO and ethanol at a controlled temperature.

Materials:

- TS 155-2 (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol, absolute
- Volumetric flasks
- Pipettes
- · Microcentrifuge tubes or vials
- Thermostatically controlled shaker or water bath
- Syringe filters (0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer



Analytical balance

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of TS 155-2 to a known volume of the selected solvent (DMSO or ethanol) in a series of vials.
 - Ensure a visible amount of undissolved solid remains at the bottom of each vial to confirm that a supersaturated solution has been created.

· Equilibration:

- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a thermostatically controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
- Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved compound is reached.

Sample Clarification:

- After equilibration, allow the vials to stand undisturbed at the experimental temperature for a short period to let the excess solid settle.
- Carefully pipette the supernatant and filter it through a 0.22 µm syringe filter to remove any remaining undissolved particles. This step is critical to ensure that only the dissolved compound is being measured.

Quantification:

- Prepare a series of standard solutions of TS 155-2 of known concentrations in the respective solvent.
- Analyze the filtered supernatant and the standard solutions using a calibrated HPLC-UV or UV-Vis spectrophotometry method.



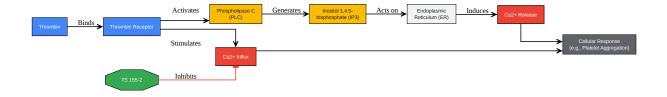
- For HPLC: An isocratic elution with a suitable mobile phase on a C18 column is a common starting point. The detection wavelength should be set to the maximum absorbance of **TS 155-2**.
- For UV-Vis spectrophotometry: Measure the absorbance at the wavelength of maximum absorption for TS 155-2 and determine the concentration using a calibration curve generated from the standard solutions.

Data Analysis:

- Calculate the concentration of TS 155-2 in the filtered supernatant. This concentration represents the saturation solubility of TS 155-2 in the solvent at the specified temperature.
- It is recommended to perform the experiment in triplicate to ensure the reproducibility of the results.

Visualizations Signaling Pathway of TS 155-2

TS 155-2 is known to block the entry of calcium (Ca2+) into cells that is triggered by thrombin. Thrombin stimulates an increase in cytosolic Ca2+ which is a key event in the signal transduction pathways in various cell types, including platelets, fibroblasts, and smooth muscle cells.



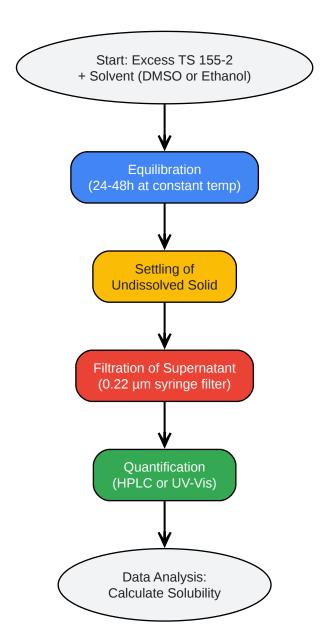
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Caption: Signaling pathway of **TS 155-2** as a thrombin-induced Ca2+ influx inhibitor.

Experimental Workflow for Solubility Determination

The following diagram outlines the key steps in the experimental protocol for determining the solubility of **TS 155-2**.



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Caption: Experimental workflow for determining the solubility of **TS 155-2**.



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- To cite this document: BenchChem. [Application Notes and Protocols: Solubility of TS 155-2 in DMSO and Ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10769676#ts-155-2-solubility-in-dmso-and-ethanol]

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